

# Solubility of methyl octanoate in different organic solvents.

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## Compound of Interest

Compound Name: Methyl Octanoate

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An In-Depth Technical Guide to the Solubility of **Methyl Octanoate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl octanoate** ( $C_9H_{18}O_2$ ), the methyl ester of octanoic acid, is a fatty acid methyl ester (FAME) recognized for its characteristic fruity aroma.[1] Beyond its use as a flavoring and fragrance agent, it serves as a crucial intermediate in chemical synthesis, a component in biodiesel formulations, and a solvent in various industrial processes.[1][2] In the pharmaceutical and drug development sectors, understanding the solubility of excipients like **methyl octanoate** is paramount for formulation design, ensuring drug stability, and controlling release kinetics.[2]

This technical guide provides a comprehensive overview of the solubility of **methyl octanoate** in a range of common organic solvents. It includes quantitative data, detailed experimental methodologies for solubility determination, and a brief introduction to theoretical prediction models, serving as a vital resource for laboratory and development work.

## General Solubility Characteristics

The solubility of a compound is dictated by its molecular structure. **Methyl octanoate** possesses a dual nature: a long, non-polar eight-carbon aliphatic chain and a polar ester

functional group (-COO-). This structure informs its solubility behavior based on the principle of "like dissolves like."

- Non-polar character: The significant hydrocarbon chain makes **methyl octanoate** readily soluble in non-polar and weakly polar organic solvents.<sup>[1]</sup>
- Polar character: The ester group allows for some interaction with polar solvents, though this is often overshadowed by the hydrophobic nature of the carbon chain.
- Water Solubility: Due to its predominantly non-polar character, **methyl octanoate** is considered insoluble or only very slightly soluble in water.<sup>[3][4]</sup>

## Quantitative Solubility Data

The following table summarizes the known quantitative and qualitative solubility of **methyl octanoate** in various organic solvents. It is important to note that temperature significantly influences solubility, though this parameter is not always specified in available literature.<sup>[1]</sup>

Solvent Class	Solvent Name	CAS Number	Solubility Value	Remarks
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	67-68-5	100 mg/mL[5][6]	Requires sonication to achieve this concentration.
10 mg/mL[7]	Readily soluble at this concentration.			
N,N-Dimethylformamide (DMF)	68-12-2	25 mg/mL[7]		
Acetone	67-64-1	Soluble[1]	Quantitative data not readily available.	
Polar Protic	Ethanol	64-17-5	25 mg/mL[7]	Miscible in all proportions is also reported.[2]
Alcohols (general)	-	Generally Soluble[1]		
Dipropylene Glycol	25265-71-8	Soluble[3]	Quantitative data not readily available.	
Non-Polar	Hexane	110-54-3	Soluble / Miscible[8][9]	Commonly used as a solvent for FAME analysis.
Ether (Diethyl Ether)	60-29-7	Miscible[2]		
Chloroform	67-66-3	Miscible[2]		
Aqueous	Water	7732-18-5	64 mg/L (0.064 mg/mL) at	Considered insoluble for

20°C[3]

most practical  
purposes.

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## Experimental Protocol: Determination of Liquid-Liquid Solubility

The solubility of a liquid solute like **methyl octanoate** in a liquid solvent is determined by measuring the composition of coexisting liquid phases at equilibrium. The isothermal "shake-flask" method followed by gravimetric or chromatographic analysis is a standard and reliable approach.

Objective: To determine the maximum concentration of **methyl octanoate** (solute) that can be dissolved in a given organic solvent at a constant temperature.

Materials:

- **Methyl Octanoate** (>99% purity)
- Solvent of interest (analytical grade)
- Thermostatically controlled shaker bath or incubator
- Calibrated analytical balance
- Glass vials with airtight caps (e.g., screw caps with PTFE septa)
- Centrifuge (for phase separation if emulsions form)
- Pipettes and syringes
- Evaporating dish or pre-weighed vial (for gravimetric analysis)
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) (for chromatographic analysis)

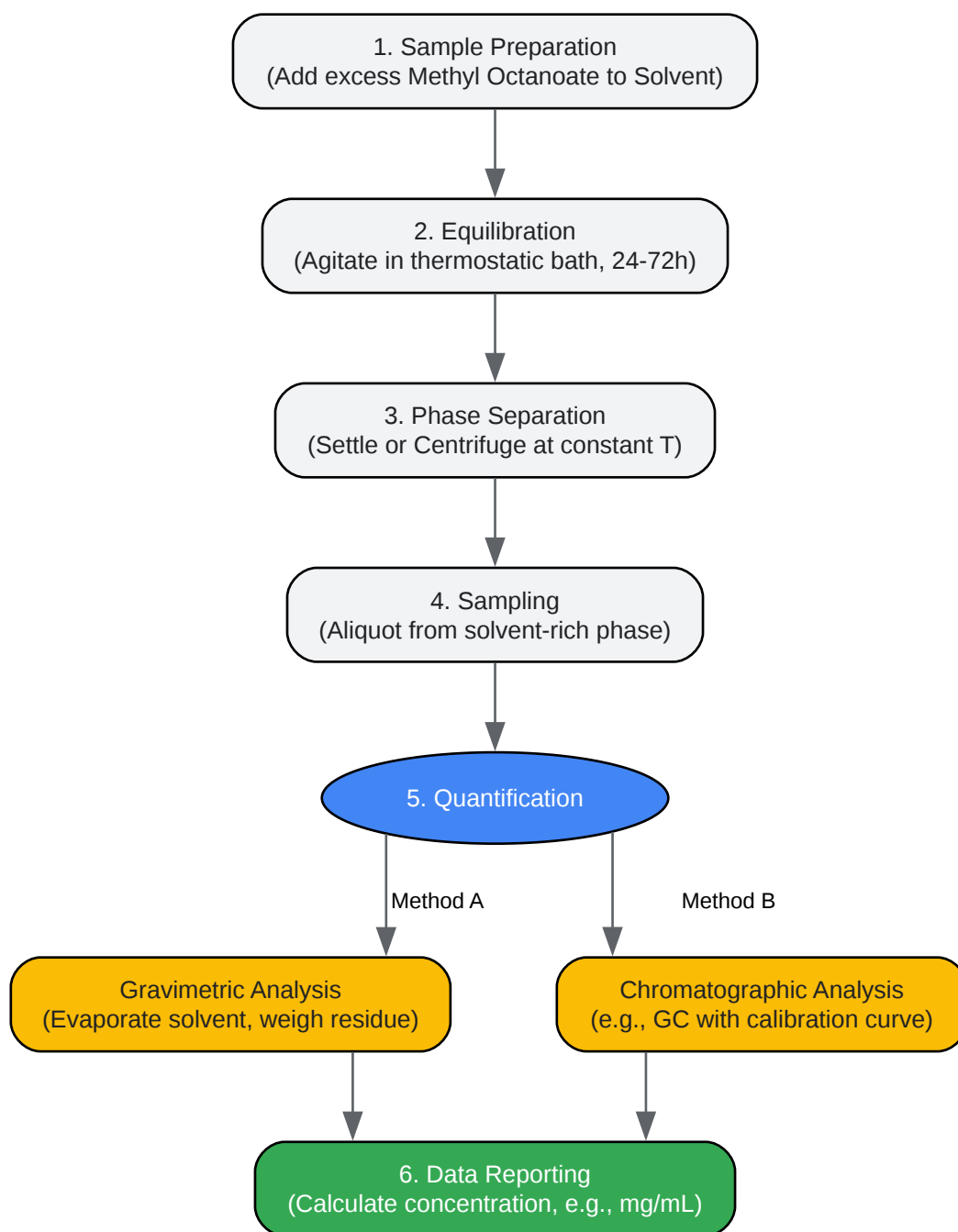
Methodology:

- Preparation:
  - Add an excess amount of **methyl octanoate** to a known volume or mass of the solvent in a glass vial. The presence of a distinct, separate phase of **methyl octanoate** after equilibration is crucial to ensure saturation.
  - Seal the vial tightly to prevent the evaporation of either the solute or the solvent.
- Equilibration:
  - Place the vial in a thermostatic shaker bath set to the desired temperature (e.g., 25°C).
  - Agitate the mixture for a prolonged period (typically 24 to 72 hours) to ensure that thermodynamic equilibrium is reached between the two liquid phases. The required time can vary significantly depending on the solvent system.
- Phase Separation:
  - After equilibration, cease agitation and allow the vial to rest in the thermostatic bath (for at least 12-24 hours) to allow the two phases to separate clearly.
  - If an emulsion has formed or separation is slow, the vial can be centrifuged at the controlled temperature to force phase separation.
- Sampling and Quantification:
  - Carefully extract a precise aliquot (a known volume or mass) from the solvent-rich phase (the saturated solution), taking extreme care not to disturb the solute-rich phase.
  - Gravimetric Analysis:
    - Dispense the aliquot into a pre-weighed, clean evaporating dish.
    - Gently evaporate the solvent under a fume hood or in a vacuum oven at a temperature that ensures solvent removal without significant loss of the less volatile **methyl octanoate**.

- Once the solvent is fully evaporated, weigh the dish containing the **methyl octanoate** residue.
- The mass of the dissolved **methyl octanoate** is the final mass minus the initial mass of the dish. The solubility can then be expressed in g/L or mg/mL.
- Chromatographic Analysis (e.g., GC):
  - Prepare a series of calibration standards of **methyl octanoate** in the chosen solvent.
  - Dilute the sampled aliquot with the pure solvent to a concentration that falls within the calibration range.
  - Analyze the diluted sample and calibration standards by GC.
  - Calculate the concentration of **methyl octanoate** in the original saturated solution based on the calibration curve.
- Data Reporting:
  - Report the solubility as a concentration (e.g., mg/mL or g/100g ) and specify the temperature at which the measurement was made. For robust results, the experiment should be performed in triplicate.

## Visualization of Experimental Workflow

The logical steps of the solubility determination protocol are illustrated in the following workflow diagram.



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